Technical Application Note: Characterization of 4-(3,4-dihydroisoquinolin-2(1H)-yl)cyclohexanone

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Compound of Interest	
Compound Name:	*4-(3,4-dihydroisoquinolin-2(1H)-yl)cyclohexanone*
CAS No.:	*166398-23-8*
Cat. No.:	*B185773*

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Introduction & Chemical Context

The analyte, **4-(3,4-dihydroisoquinolin-2(1H)-yl)cyclohexanone** (hereafter 4-DIC), represents a structural convergence of a lipophilic amine (tetrahydroisoquinoline) and a reactive electrophile (cyclohexanone).

- Chemical Nature: Weak base (Tertiary amine, pKa ~8.5) and electrophilic ketone.
- Critical Quality Attributes (CQAs):
  - Purity: >98.0% (Area%).
  - Impurity Profile: Must control for unreacted 1,2,3,4-tetrahydroisoquinoline (starting material) and reductive amination side-products (e.g., alcohols from ketone reduction).

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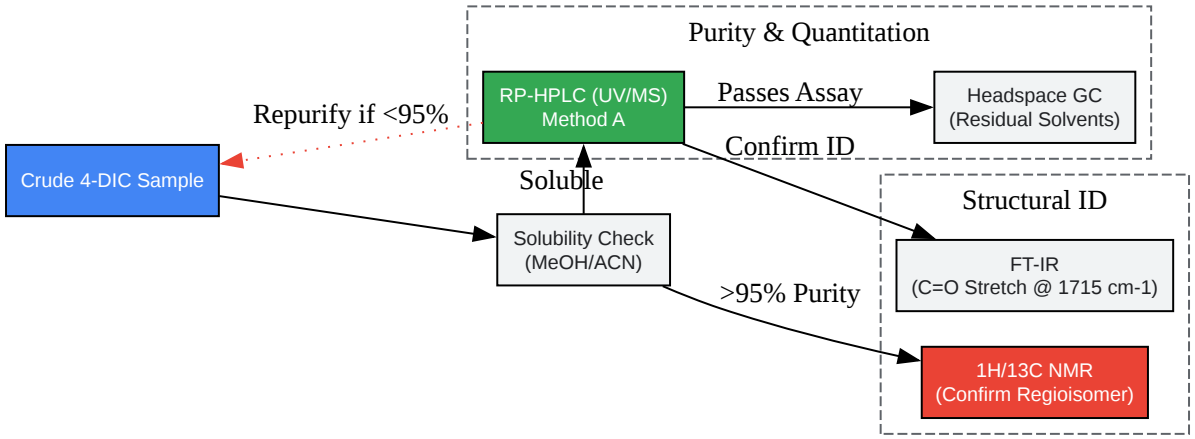
- Stability: The ketone moiety is susceptible to aldol condensation under basic conditions; the amine is prone to N-oxide formation.

Analytical Workflow Diagram

The following decision tree illustrates the logical flow for characterizing crude and purified 4-DIC.



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Caption: Integrated analytical workflow for 4-DIC characterization, prioritizing chromatographic purity before expensive structural elucidation.

Protocol A: Reverse-Phase HPLC with UV-MS Detection

Objective: Quantify 4-DIC and identify related impurities (starting materials and degradation products). Challenge: The tertiary amine moiety causes severe peak tailing on standard silica columns due to silanol interactions. Solution: Use of a "Base-Deactivated" (End-capped) column with a high ionic strength buffer or high pH mobile phase.

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	C18 End-capped (e.g., Waters XBridge or Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm	Essential to minimize silanol activity against the basic nitrogen [1].
Mobile Phase A	10 mM Ammonium Acetate (pH 9.0)	High pH keeps the amine neutral (unprotonated), improving peak shape and retention [3].
Mobile Phase B	Acetonitrile (HPLC Grade)	Organic modifier for elution.
Gradient	0-2 min: 10% B; 2-15 min: 10%→90% B; 15-20 min: 90% B	Gradient required to elute polar amine salts early and lipophilic dimers late.
Flow Rate	1.0 mL/min	Standard backpressure management.
Detection	UV @ 210 nm (Amine) & 280 nm (Aromatic); MS (ESI+)	280 nm is specific for the isoquinoline ring; 210 nm detects the cyclohexanone backbone.
Column Temp	40°C	Reduces viscosity and improves mass transfer for basic compounds.

Sample Preparation[1][2]

- Diluent: 50:50 Water:Acetonitrile.
- Concentration: Prepare a 0.5 mg/mL solution.
- Filtration: 0.22 µm PTFE filter (Nylon filters may bind cationic species).

System Suitability Criteria (Self-Validation)

- Tailing Factor (Tf): Must be < 1.5 for the main peak (Critical for basic drugs).

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- Resolution (Rs): > 2.0 between 4-DIC and 1,2,3,4-tetrahydroisoquinoline (starting material).
- Retention Time: 4-DIC typically elutes after the starting tetrahydroisoquinoline due to the added lipophilicity of the cyclohexanone ring.

Protocol B: Structural Confirmation via NMR

Objective: Distinguish the product from the starting material and confirm the integrity of the cyclohexanone ring. Solvent: CDCl3 (Chloroform-d) is preferred for solubility and chemical shift separation.

Key Diagnostic Signals (1H NMR, 400 MHz, CDCl3)

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Moiety	Chemical Shift (δ ppm)	Multiplicity	Interpretation
Aromatic Ring	7.0 - 7.2	Multiplet (4H)	Characteristic of the isoquinoline benzene ring.
Isoquinoline CH2 (C1)	~3.7	Singlet (2H)	Protons adjacent to Nitrogen and Phenyl ring. Shift indicates N-alkylation.
Isoquinoline CH2 (C3)	~2.9	Triplet (2H)	Protons adjacent to Nitrogen and C4.
Isoquinoline CH2 (C4)	~2.8	Triplet (2H)	Benzylic protons.
Cyclohexanone (H4)	~2.7 - 2.9	Multiplet (1H)	Critical Signal. The methine proton attached to the Nitrogen. Overlap with Isoquinoline signals is common; use HSQC to resolve.
Cyclohexanone (H2/H6)	~2.4	Multiplet (4H)	Protons alpha to the carbonyl. Integral must be 4H. Loss of integral suggests enolization or aldol condensation.

Validation Check:

- If the integral at ~2.4 ppm is < 4H, check for deuterium exchange with the solvent (if CD3OD is used) or aldol polymerization.
- 13C NMR: Look for the Carbonyl peak at ~210 ppm. Absence indicates ketal protection was not removed or reduction occurred [4].

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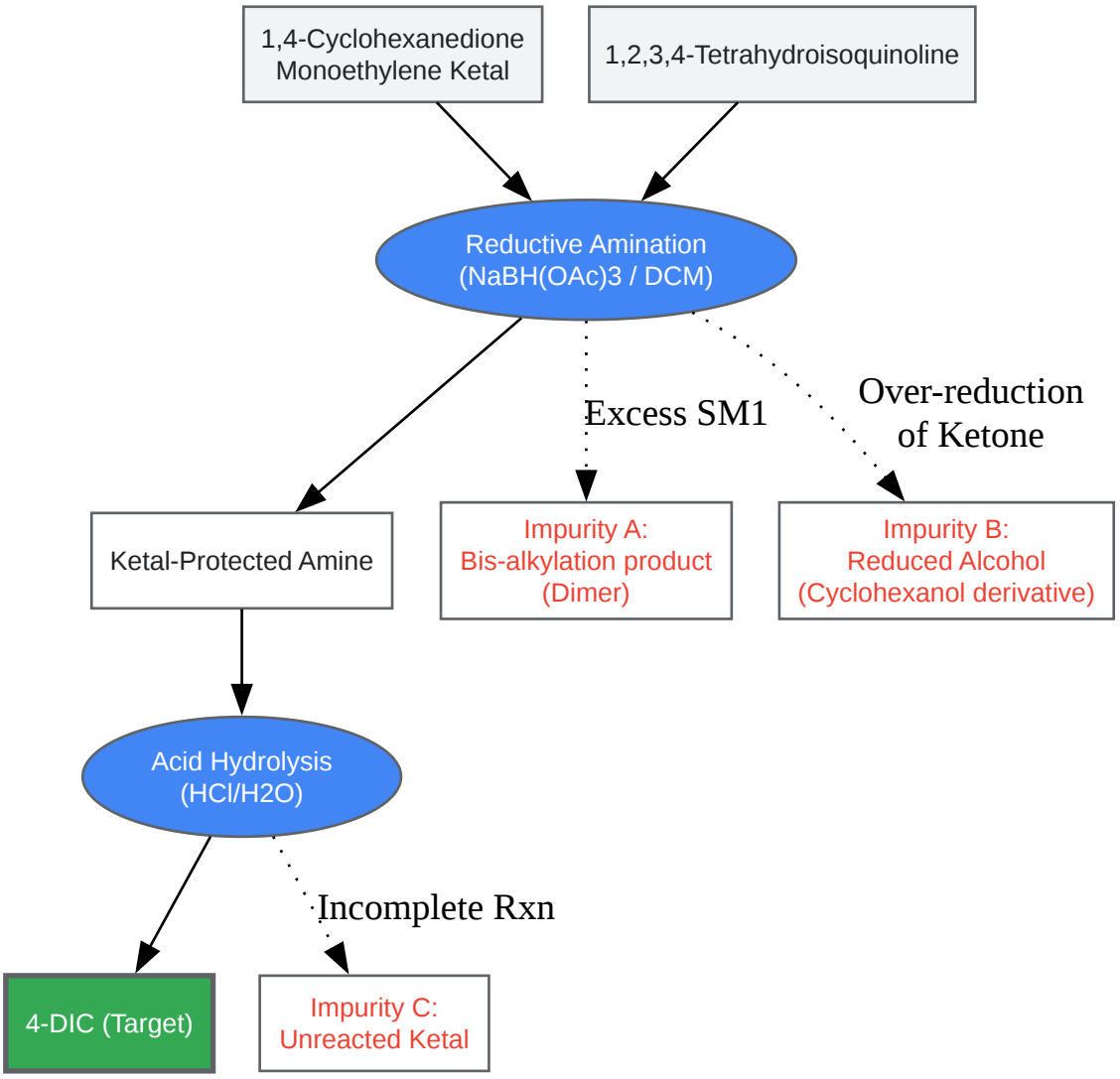
Impurity Profiling & Fate Mapping

Understanding the origin of impurities is vital for process control. The diagram below maps the genesis of common impurities during the synthesis (Reductive Amination).



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Caption: Impurity fate map highlighting critical control points in the synthesis of 4-DIC.

Impurity Definitions:

- Impurity A (Dimer): Formed if 1,4-cyclohexanedione is used without mono-protection, leading to diamine formation. Detection: High retention time in HPLC.

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- Impurity B (Alcohol): 4-(3,4-dihydroisoquinolin-2(1H)-yl)cyclohexanol. Formed if the reducing agent attacks the ketone (after deprotection) or if the starting material contained unmasked ketone. Detection: LC-MS (M+2) and loss of Carbonyl in IR.
- Impurity C (Ketal): Failure to fully deprotect the ethylene glycol acetal. Detection: NMR (Singlet at ~3.9 ppm for ethylene bridge).

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